

An In-Depth Technical Guide to Hexadecylbenzene: Chemical Identity, Properties, and Applications

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Compound of Interest

Compound Name: Hexadecylbenzene

Cat. No.: B072025

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This guide provides a comprehensive technical overview of **Hexadecylbenzene**, a long-chain alkylbenzene of significant interest to researchers, scientists, and professionals in drug development and materials science. This document delves into its fundamental chemical identifiers, physicochemical properties, synthesis methodologies, and key applications, offering a consolidated resource for laboratory and industrial use.

Core Chemical Identity of Hexadecylbenzene

Hexadecylbenzene, also known as 1-phenylhexadecane, is an aromatic hydrocarbon characterized by a benzene ring substituted with a sixteen-carbon alkyl chain. This amphiphilic structure, with a hydrophilic aromatic head and a long, hydrophobic aliphatic tail, is foundational to its utility in various scientific and industrial domains.

A precise understanding of a chemical's identity is paramount for reproducibility and safety in research. The following table summarizes the key identifiers for **Hexadecylbenzene**.^{[1][2]}

Identifier	Value	Source
CAS Number	1459-09-2	,
IUPAC Name	hexadecylbenzene	
Molecular Formula	C ₂₂ H ₃₈	,
Molecular Weight	302.55 g/mol	
SMILES	CCCCCCCCCCCCCCCCC1=CC=CC=C1	
InChI Key	DEQLTFPCJRGSHW-UHFFFAOYSA-N	
EINECS Number	215-949-8	
PubChem CID	15085	

Synonyms: 1-Phenylhexadecane, Cetylbenzene, n-**Hexadecylbenzene**.[\[2\]](#)

Chemical Structure Visualization

The structural formula of **Hexadecylbenzene** is depicted below, illustrating the connection of the hexadecyl group to the phenyl ring.

Caption: 2D structure of **Hexadecylbenzene**.

Physicochemical Properties

The physical and chemical properties of **Hexadecylbenzene** are crucial for its handling, application, and in silico modeling.

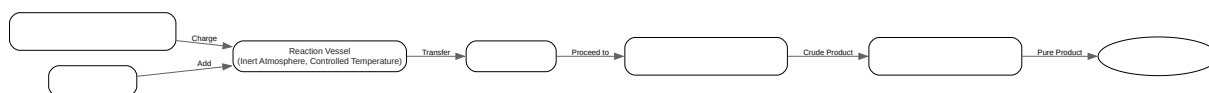
Property	Value	Source
Appearance	White to light yellow low melting solid	
Melting Point	27 °C	,
Boiling Point	385 °C	,
Density	0.8558 g/cm ³ at 20 °C	
Vapor Pressure	3.56e-06 mmHg	
Flash Point	25 °C	
Refractive Index	n ₂₀ /D 1.481	
Water Solubility	4.11E-05 mg/L	
logP (Octanol-Water Partition Coefficient)	9.910	

Synthesis of Hexadecylbenzene

A common and efficient method for the synthesis of **Hexadecylbenzene** is the Friedel-Crafts alkylation of benzene with a suitable C16 alkylating agent, such as 1-chlorohexadecane or 1-hexadecene, in the presence of a Lewis acid catalyst like aluminum chloride (AlCl₃) or a solid acid catalyst.

Conceptual Synthesis Workflow

The following diagram illustrates the general workflow for the Friedel-Crafts alkylation synthesis of **Hexadecylbenzene**.



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Sources

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- 2. echemi.com [echemi.com]
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